

Storage Guidelines for Related TCO-PEG3 Compounds

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Compound Focus: Tco peg3 CH2conhs

Cat. No.: S8397991

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The table below summarizes the storage conditions found for similar TCO-PEG3 linkers. The recommendations are consistent across different suppliers and compound types.

Compound Name	Supplier	Recommended Storage	Important Stability Notes
TCO-PEG3-acid [1]	BroadPharm	Information missing	Short half-life; naturally isomerizes into inactive CCO; not recommended for long-term storage.
TCO-PEG3-CH2CO2H [2]	AxisPharm	-20°C	Information missing
TCO-PEG3-Maleimide [3]	VectorLabs	-50°C to -85°C	Information missing
TCO-PEG3-Amine [4]	VectorLabs	-20°C, desiccate	Information missing

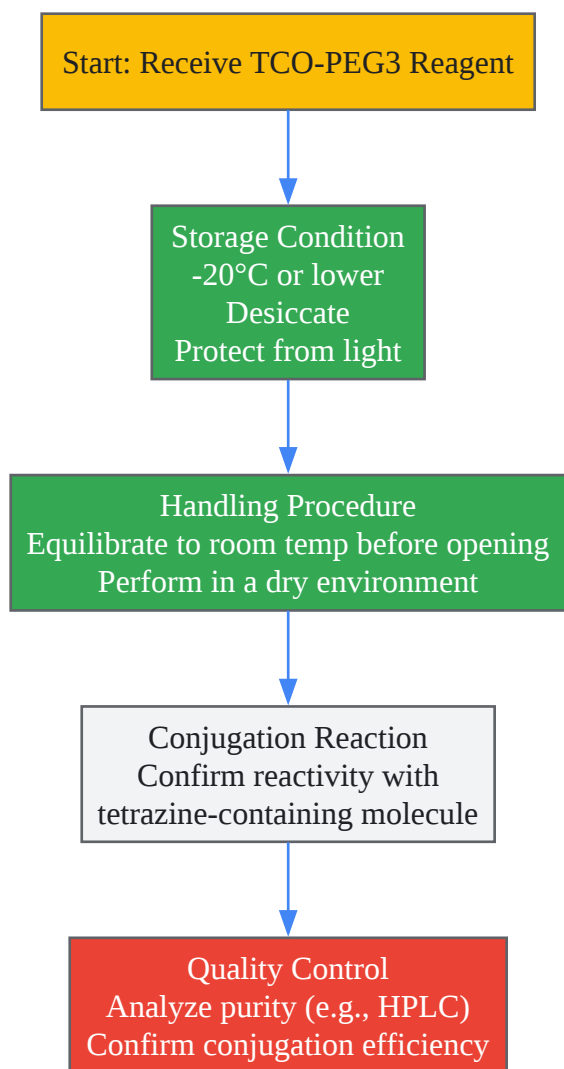
Technical Background and Handling Recommendations

The recommended storage conditions are directly linked to the chemical properties of TCO-based reagents.

- **Why Low Temperature?** The **trans-cyclooctene (TCO)** group is the key reactive moiety for fast, bioorthogonal click chemistry with tetrazines [1] [5]. However, one source specifically notes that the TCO group has a **short half-life** and will naturally isomerize into its unreactive cis-cyclooctene (CCO) form over time, leading to a loss of reactivity [1]. Storing the compound at low temperatures (**-20°C or lower**) slows down this decomposition process.
- **Why Protect from Light?** Some product pages recommend protecting the compound from light [5]. As a best practice for handling sensitive chemicals, storing TCO-PEG3-CH₂CONHS in an amber vial or a freezer-safe container that blocks light is advisable to prevent potential photodegradation.

Proposed Experimental Workflow for Handling TCO Reagents

For your research, you can adopt the following standardized procedure for handling and testing TCO-PEG3 reagents, based on the gathered information:



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Experimental workflow for TCO-PEG3 reagents

Key Takeaways for Researchers

- **Apply Standard TCO Protocols:** In the absence of specific data for TCO-PEG3-CH₂CONHS, it is prudent to follow the storage conditions established for its closest analogues.
- **Prioritize Cold Storage:** For optimal results, store your compound at **-20°C or lower**.
- **Ensure Proper Handling:** Always allow the vial to equilibrate to room temperature in a desiccator before opening to prevent moisture condensation, which could hydrolyze the active NHS ester.
- **Verify Reactivity:** Given the known instability of the TCO group [1], it is good practice to confirm the reactivity of your specific batch in a pilot conjugation experiment if it has been stored for an extended period.

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References

1. TCO-PEG3-acid, 2141981-86-2 [broadpharm.com]
2. TCO PEG3 CH2CO2H | CAS:2249928-25-2 [axispharm.com]
3. - TCO -Maleimide | VectorLabs PEG 3 [vectorlabs.com]
4. TCO-PEG3-Amine [vectorlabs.com]
5. - TCO -Maleimide - Conju-Probe: Enable Bioconjugation PEG 3 [conju-probe.com]

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